

Serinamide: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Serinamide

Cat. No.: B1267486

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Abstract

Serinamide, the amide derivative of the amino acid serine, exists as two stereoisomers, L-**Serinamide** and D-**Serinamide**. While serine itself is well-characterized for its roles in protein synthesis, metabolism, and neurotransmission, the specific biological functions and therapeutic potential of **Serinamide** are less understood. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological context of **Serinamide**. It includes detailed, inferred synthetic and purification protocols, and discusses potential signaling pathways based on the activities of its parent molecule, serine. This document is intended to serve as a foundational resource for researchers and professionals in drug development interested in exploring the scientific and therapeutic landscape of **Serinamide**.

Chemical Structure and Properties

Serinamide is a chiral molecule existing in both L- and D-enantiomeric forms. The chemical structure consists of a central carbon atom bonded to an amino group, a carboxamide group, a hydroxymethyl group, and a hydrogen atom.

Chemical Identifiers and Physical Properties

The chemical identifiers and computed physical properties of L-**Serinamide** and D-**Serinamide** are summarized in the tables below. These properties are crucial for understanding the molecule's behavior in various experimental and biological settings.

Table 1: Chemical Identifiers for **Serinamide** Enantiomers

Identifier	L-Serinamide	D-Serinamide
IUPAC Name	(2S)-2-amino-3-hydroxypropanamide	(2R)-2-amino-3-hydroxypropanamide
Molecular Formula	C ₃ H ₈ N ₂ O ₂	C ₃ H ₈ N ₂ O ₂
CAS Number	6791-49-7[1]	104714-52-5
PubChem CID	101138[1]	447822
SMILES	N--INVALID-LINK--C(N)=O	N--INVALID-LINK--C(N)=O
InChI Key	MGOGKPMIZGEGOZ-REOHCLBHSA-N[1]	MGOGKPMIZGEGOZ-UWTATZPHSA-N

Table 2: Physicochemical Properties of **Serinamide**

Property	Value
Molecular Weight	104.11 g/mol [1]
Topological Polar Surface Area	89.79 Å ²
Hydrogen Bond Donor Count	3
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	2
LogP (calculated)	-2.03
pKa (predicted)	7.8 (amine), 16.5 (amide)

Synthesis and Purification

While specific, detailed protocols for the direct synthesis of unsubstituted L- or D-**Serinamide** are not extensively published, a general and plausible methodology can be inferred from the synthesis of N-acyl-**serinamide** derivatives, which are intermediates in the production of the drug Lacosamide.[2][3] The following protocols are based on these established procedures.

Synthesis of L-Serinamide

This protocol outlines a two-step process starting from L-serine: esterification followed by amidation.

Step 1: Esterification of L-Serine to L-Serine Methyl Ester Hydrochloride

- Materials: L-serine, Methanol (anhydrous), Thionyl chloride (SOCl_2) or Hydrogen chloride (gas), Diethyl ether (anhydrous).
- Procedure:
 - Suspend L-serine (1 equivalent) in anhydrous methanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
 - Cool the suspension in an ice bath.
 - Slowly add thionyl chloride (1.2 equivalents) dropwise to the stirred suspension. Alternatively, bubble dry hydrogen chloride gas through the suspension until saturation.
 - After the addition is complete, remove the ice bath and reflux the mixture for 4-6 hours. The solution should become clear.
 - Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
 - Cool the reaction mixture to room temperature and then to 0°C in an ice bath.
 - Add anhydrous diethyl ether to precipitate the L-serine methyl ester hydrochloride.
 - Collect the white crystalline product by filtration, wash with cold diethyl ether, and dry under vacuum.

Step 2: Amidation of L-Serine Methyl Ester Hydrochloride to L-Serinamide

- Materials: L-serine methyl ester hydrochloride, Ammonia (7N solution in methanol), Methanol.

- Procedure:
 - Dissolve L-serine methyl ester hydrochloride (1 equivalent) in a 7N solution of ammonia in methanol in a sealed pressure vessel.
 - Stir the solution at room temperature for 24-48 hours.
 - Monitor the reaction by TLC for the disappearance of the starting material.
 - Once the reaction is complete, concentrate the mixture under reduced pressure to remove excess ammonia and methanol.
 - The resulting crude L-**Serinamide** can be purified by recrystallization or chromatography.

Synthesis of D-Serinamide

The synthesis of D-**Serinamide** follows the same procedure as L-**Serinamide**, with D-serine as the starting material.

Purification Protocol

Crude **Serinamide** can be purified using the following methods:

- Recrystallization: Dissolve the crude product in a minimal amount of hot methanol or ethanol and allow it to cool slowly to form crystals. Filter the crystals and dry them under vacuum.
- Column Chromatography: For higher purity, silica gel column chromatography can be employed.
 - Stationary Phase: Silica gel (230-400 mesh).
 - Mobile Phase: A gradient of dichloromethane (DCM) and methanol (e.g., 95:5 to 80:20 DCM:MeOH).
 - Procedure:
 - Dissolve the crude **Serinamide** in a small amount of the mobile phase.
 - Load the solution onto a pre-packed silica gel column.

- Elute the column with the mobile phase gradient.
- Collect fractions and analyze by TLC.
- Combine the pure fractions and evaporate the solvent under reduced pressure to obtain pure **Serinamide**.

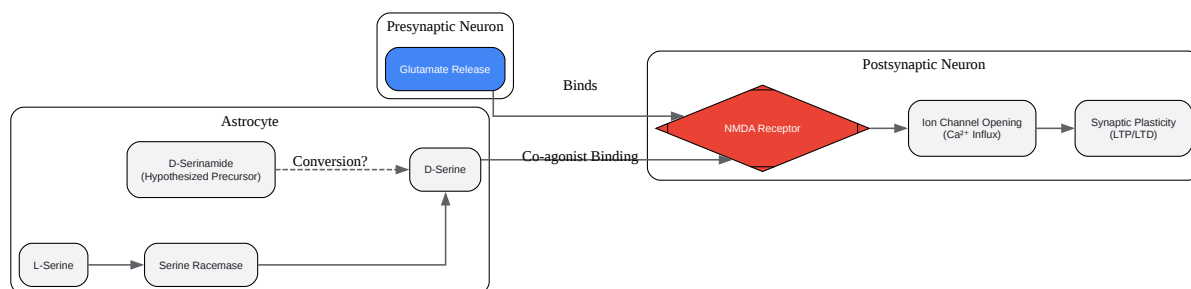
Biological Activity and Signaling Pathways

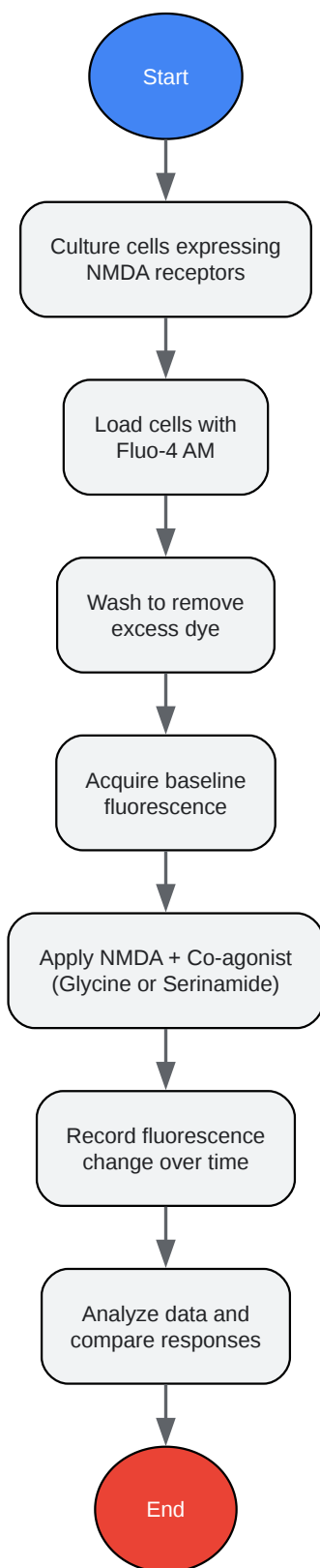
The specific biological activities of **Serinamide** are not well-documented in publicly available literature. However, based on its structural similarity to L-serine and D-serine, its potential biological roles can be inferred.

Potential Role in Neuroscience

D-serine is a well-established co-agonist of the N-methyl-D-aspartate (NMDA) receptor, a key player in synaptic plasticity, learning, and memory.^{[4][5][6]} D-serine is synthesized from L-serine in astrocytes and neurons by the enzyme serine racemase.^[4] Given that D-**Serinamide** is the amide of D-serine, it is plausible that it could act as a prodrug for D-serine or interact with the NMDA receptor or other neuronal targets.

- Hypothesized Signaling Pathway:





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References

- 1. L-Serinamide | C₃H₈N₂O₂ | CID 101138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. US9447024B1 - Process for the preparation of lacosamide - Google Patents [patents.google.com]
- 3. WO2018060781A1 - An improved process for the preparation of lacosamide - Google Patents [patents.google.com]
- 4. D-Serine as a putative glial neurotransmitter - PMC [pmc.ncbi.nlm.nih.gov]
- 5. D-amino acids as putative neurotransmitters: focus on D-serine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. D-amino acids in the brain: D-serine in neurotransmission and neurodegeneration - PubMed [pubmed.ncbi.nlm.nih.gov]
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